

An In-depth Technical Guide to the Physicochemical Properties of Ethyl Pivaloylacetate

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Compound of Interest

Compound Name: Ethyl pivaloylacetate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the boiling point and density of **ethyl pivaloylacetate**, a versatile β -ketoester intermediate in organic synthesis. The information enclosed is intended to support laboratory research and development by providing key physical constants and detailed experimental methodologies.

Physicochemical Data of Ethyl Pivaloylacetate

The following tables summarize the known boiling point and density of **ethyl pivaloylacetate**. These values are critical for purification processes, such as vacuum distillation, and for accurate measurements in various experimental setups.

Boiling Point Under Vacuum

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Under vacuum, the external pressure is reduced, leading to a lower boiling point. This is a crucial technique for the distillation of thermally sensitive compounds or those with high boiling points at atmospheric pressure.

Boiling Point (°C)	Pressure (mmHg)	Pressure (mbar)
88-90[1][2]	10	~13.3
167[3]	~48.75	65

Density

Density is an intrinsic property of a substance, defined as its mass per unit volume. It is an important parameter for solvent-based reactions and purification procedures.

Density (g/mL)	Temperature (°C)
0.967[1][2]	20

Experimental Protocols

Accurate determination of boiling point under vacuum and density requires precise experimental techniques. The following sections detail the methodologies for these measurements.

Determination of Boiling Point by Vacuum Distillation

Vacuum distillation is a standard laboratory technique used to purify compounds that are unstable at their atmospheric boiling point or have very high boiling points.[4]

Apparatus:

- Round-bottom flask
- Claisen adapter
- Distillation head with a thermometer
- Condenser
- Receiving flask

- Vacuum source (e.g., vacuum pump or water aspirator)
- Manometer
- Heating mantle
- Stir bar or boiling chips

Procedure:

- Assemble the vacuum distillation apparatus. Ensure all glassware is free of cracks or defects.
- Place the **ethyl pivaloylacetate** sample into the round-bottom flask along with a stir bar or boiling chips to ensure smooth boiling.
- Apply a thin layer of vacuum grease to all ground glass joints to ensure a good seal.
- Connect the apparatus to the vacuum source with a trap in between to protect the pump.
- Gradually reduce the pressure in the system to the desired level, monitored by the manometer.
- Once the desired pressure is stable, begin heating the sample gently using the heating mantle.
- Observe the temperature on the thermometer. The boiling point is the temperature at which the vapor and liquid are in equilibrium, and a steady stream of distillate is collected in the receiving flask.
- Record the temperature and the corresponding pressure.

Determination of Density

The density of a liquid can be determined using several methods. A common and accurate method involves the use of a pycnometer or a specific gravity bottle.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermometer
- Water bath

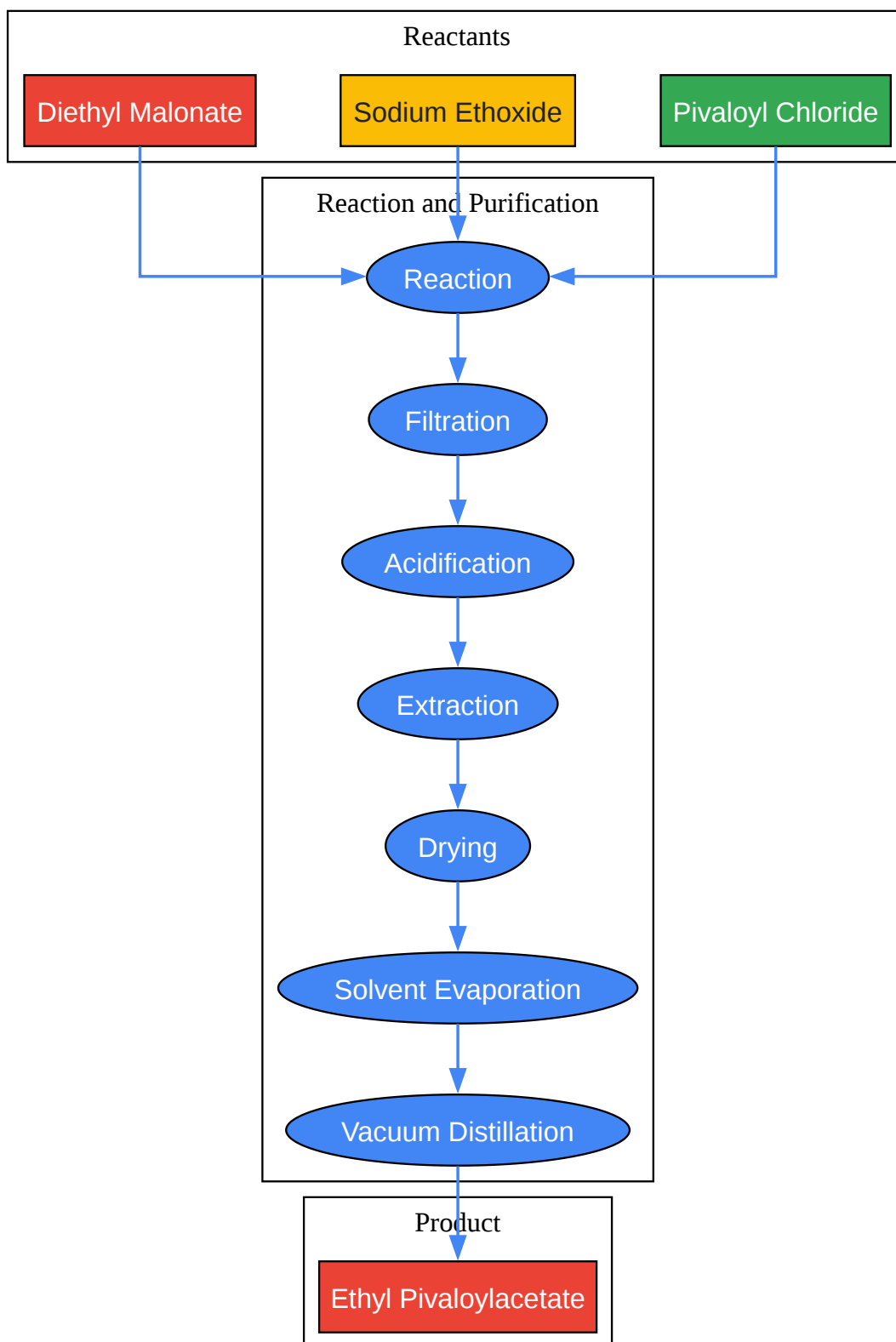
Procedure:

- Clean and thoroughly dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass (m1).
- Fill the pycnometer with distilled water of a known temperature and insert the stopper, ensuring the capillary is filled and there are no air bubbles. Wipe any excess water from the outside.
- Weigh the pycnometer filled with water and record its mass (m2).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **ethyl pivaloylacetate** at the same temperature as the water and weigh it (m3).
- The density of **ethyl pivaloylacetate** can then be calculated using the following formula:

Density of **ethyl pivaloylacetate** = $[(m3 - m1) / (m2 - m1)] \times \text{Density of water at the experimental temperature.}$

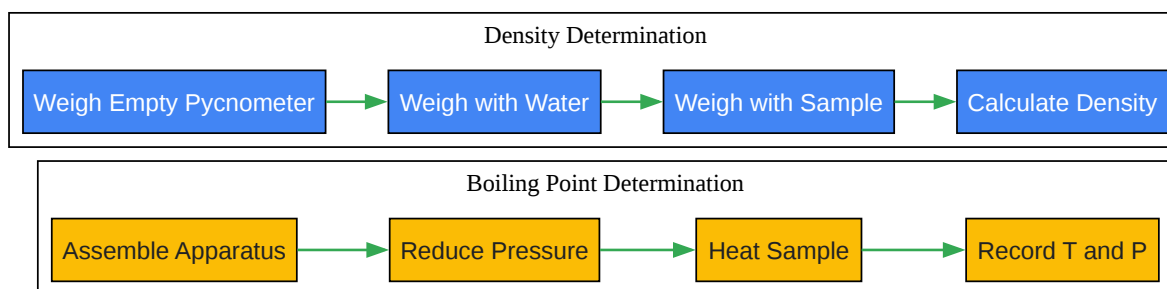
Visualized Workflows and Synthesis

To further aid in the understanding of the practical applications and synthesis of **ethyl pivaloylacetate**, the following diagrams are provided.



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Caption: Synthesis of **Ethyl Pivaloylacetate**.



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References

- 1. Ethyl pivaloylacetate | 17094-34-7 [chemicalbook.com]
- 2. Ethyl pivaloylacetate One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. prepchem.com [prepchem.com]
- 4. scribd.com [scribd.com]
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